

# Application Notes and Protocols: In Vitro Reconstitution of Stalk Peptide-Mediated Signaling

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## Compound of Interest

Compound Name: *Stalk peptide*

Cat. No.: *B15609826*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

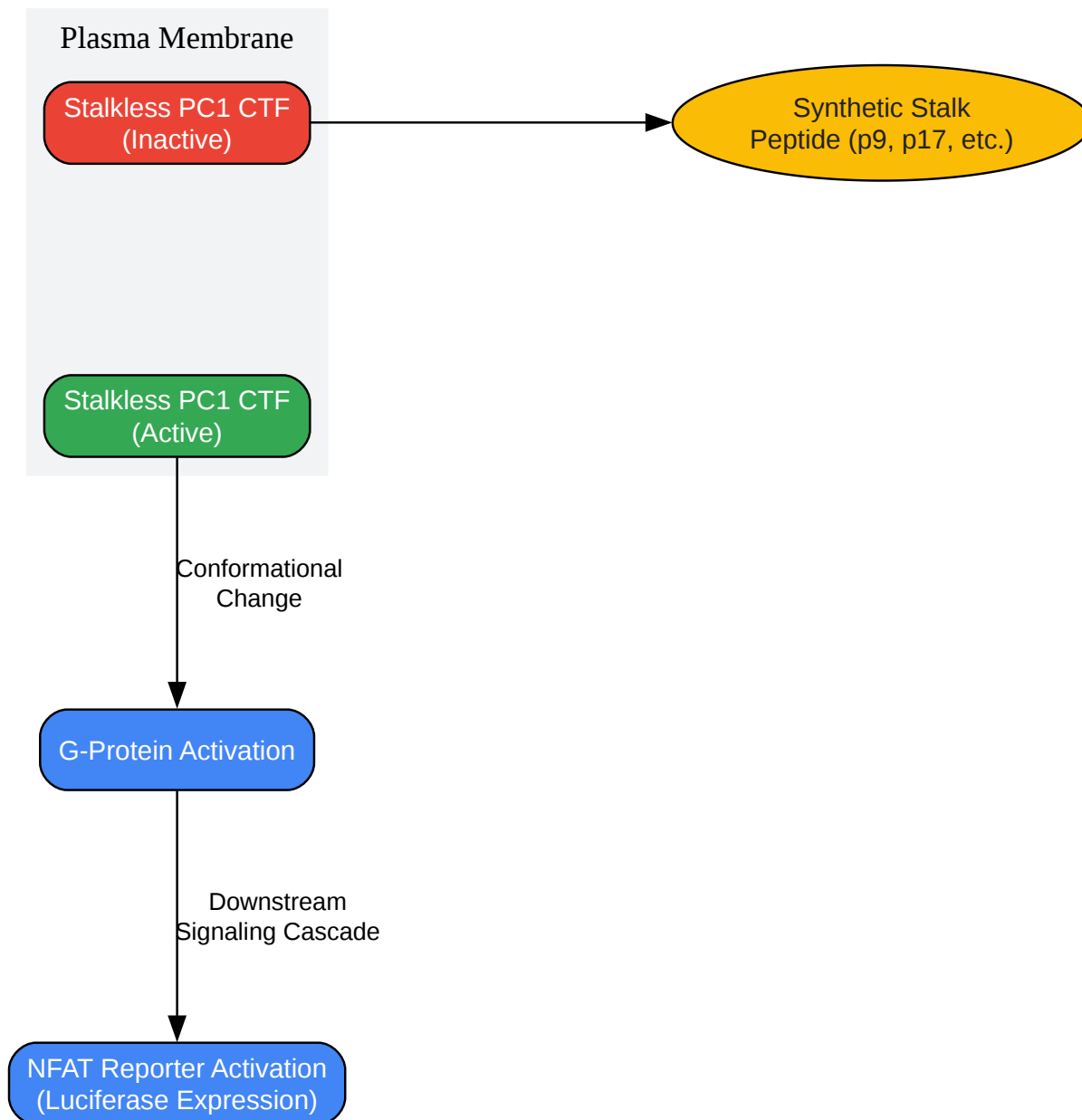
Polycystin-1 (PC1) is an atypical G protein-coupled receptor (GPCR) critical for cellular function, and its mutation is a primary cause of Autosomal Dominant Polycystic Kidney Disease (ADPKD).[1][2][3] PC1 signaling is activated by a novel mechanism involving a tethered agonist (TA) located in its extracellular "stalk" region.[2][4] Following autocatalytic cleavage of PC1, the N-terminal stalk of the C-terminal fragment (CTF) interacts with the receptor's transmembrane domains, inducing a conformational change that triggers downstream signaling.[1][5]

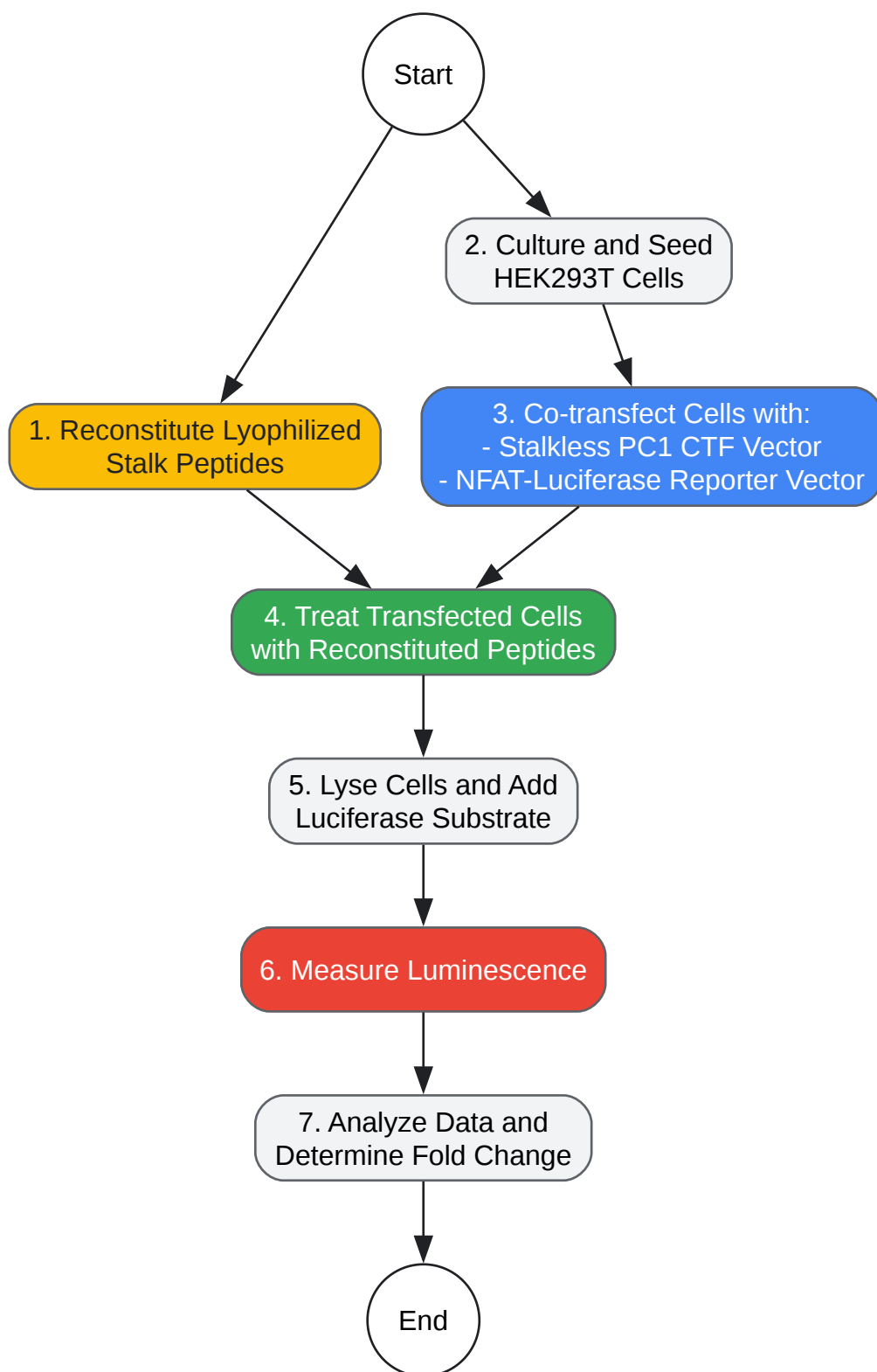
This mechanism can be reconstituted in vitro using synthetic, soluble peptides derived from the PC1 stalk sequence. These peptides can function as agonists, reactivating signaling in a stalkless PC1 CTF mutant (CTF $\Delta$ st).[6][7] This application note provides a detailed overview and protocols for reconstituting and measuring **stalk peptide**-mediated PC1 signaling, a valuable tool for studying PC1 function and for screening potential therapeutic modulators.[2][8]

## Signaling Pathway and Experimental Overview

The reconstitution assay relies on the ability of exogenous **stalk peptides** to bind to the extracellular TOP domain of a stalk-deleted PC1 CTF, mimicking the action of the native tethered agonist.[6][9] This binding event induces conformational changes that activate

downstream signaling pathways, which can be quantified using a reporter assay, such as the Nuclear Factor of Activated T-cells (NFAT) luciferase reporter system.[1][2]





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## References

- 1. ronlevygroup.cst.temple.edu [ronlevygroup.cst.temple.edu]
- 2. Activation of polycystin-1 signaling by binding of stalk-derived peptide agonists - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Activation of Polycystin-1 Signaling by Binding of Stalk-derived Peptide Agonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Activation of Polycystin-1 Signaling by Binding of Stalk-derived Peptide Agonists - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pnas.org [pnas.org]
- 6. Activation of polycystin-1 signaling by binding of stalk-derived peptide agonists | eLife [elifesciences.org]
- 7. Activation of Polycystin-1 Signaling by Binding of Stalk-derived Peptide Agonists [elifesciences.org]
- 8. Activation of Polycystin-1 Signaling by Binding of Stalk-derived Peptide Agonists [elifesciences.org]
- 9. researchgate.net [researchgate.net]
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